

An In-depth Technical Guide to Triisopropylchlorogermane: Properties, Synthesis, and Characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Triisopropylchlorogermane*

CAS No.: 2816-54-8

Cat. No.: B1617826

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Introduction

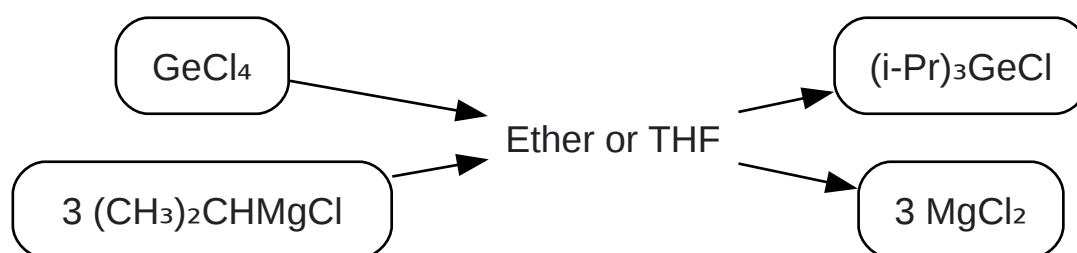
Triisopropylchlorogermane ((i-Pr)₃GeCl) is an organogermanium compound that holds significant potential in various fields of chemical synthesis, including materials science and pharmaceutical development. Organogermanium compounds are increasingly recognized for their unique reactivity, which is often intermediate between that of their silicon and tin analogs, offering a distinct advantage in specific synthetic transformations.[1] The bulky isopropyl groups in **Triisopropylchlorogermane** impart notable steric hindrance, influencing its reactivity and stability, and making it a valuable reagent for introducing the triisopropylgermyl moiety into organic molecules.

This technical guide provides a comprehensive overview of the physical and chemical properties of **Triisopropylchlorogermane**, detailed protocols for its synthesis and purification, and a thorough discussion of its analytical characterization. While specific experimental data for this compound is not extensively available in the public domain, this guide synthesizes

established principles of organogermanium chemistry and data from analogous compounds to provide a robust and practical resource for researchers.

Molecular Structure and Properties

The structure of **Triisopropylchlorogermane** features a central germanium atom tetrahedrally bonded to three isopropyl groups and one chlorine atom.



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Sources

- 1. C₃H₇Cl CH₃CHClCH₃ infrared spectrum of 2-chloropropane prominent wavenumbers cm⁻¹ detecting ? functional groups present finger print for identification of isopropyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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